

Discrepancy Identified in CAS Number and Chemical Name

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Compound of Interest

Compound Name: Ethyl 4-oxotetrahydro-2H-thiopyran-3-carboxylate

Cat. No.: B075735

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An important discrepancy has been identified regarding the provided CAS number and the likely intended chemical subject of your request. While the query specified CAS 1198-44-3, extensive database searches have confirmed that this number corresponds to the chemical compound Ethyl 4-oxotetrahydro-3-thiopyrancarboxylate.^{[1][2][3][4][5][6][7][8]}

However, the descriptive elements of the request strongly suggest an interest in 4-Hydroxy-3-methoxy-5-nitrobenzaldehyde, which is also known as 5-Nitrovanillin. The correct CAS number for this compound is 6635-20-7.^{[9][10][11][12][13][14]}

To ensure that the provided technical guide accurately addresses your research needs, please clarify which of the following compounds is the intended subject of your inquiry:

- Option A: Ethyl 4-oxotetrahydro-3-thiopyrancarboxylate (CAS 1198-44-3)
- Option B: 4-Hydroxy-3-methoxy-5-nitrobenzaldehyde (CAS 6635-20-7)

Upon receiving your clarification, a comprehensive technical guide on the structure elucidation of the correct compound will be generated, including all requisite data, protocols, and visualizations.

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References

- 1. More information about suppliers of Ethyl 4-Oxothiane-3-Carboxylate (CAS # 1198-44-3) [chemblink.com]
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